

Analytical Determination of Brolamfetamine Hydrobromide: A Multi-Modal Approach

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Compound of Interest

Compound Name: *Brolamfetamine hydrobromide*

CAS No.: 53581-53-6

Cat. No.: B1593749

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Executive Summary

Brolamfetamine (DOB) is a potent serotonergic hallucinogen of the phenethylamine class.[1] While often referenced in its freebase form or as a hydrochloride salt, the Hydrobromide (HBr) salt presents unique analytical challenges due to the presence of two bromine atoms—one covalently bonded to the aromatic ring and one existing as an ionic counter-ion.

This guide details the precise theoretical calculation of its molecular weight (MW) and provides a rigorous, self-validating experimental protocol to determine its formula.[2] The methodology integrates High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Gravimetric Analysis to distinguish the HBr salt from analogues.[2]

Theoretical Framework & Stoichiometry

To determine the precise molecular weight, we must distinguish between the Monoisotopic Mass (essential for Mass Spectrometry) and the Average Molecular Weight (essential for dosing and molarity calculations).

2.1 Chemical Identity

- IUPAC Name: 1-(4-bromo-2,5-dimethoxyphenyl)propan-2-amine hydrobromide[2][3][4]

- Freebase Formula:

- Target Salt Formula:

(Total:

)

2.2 The Bromine Isotope Effect

Bromine exists as two stable isotopes:

(50.69%) and

(49.31%).

- Freebase (1 Br): Exhibits a 1:1 isotopic doublet (

,

).

- HBr Salt (2 Br): Exhibits a 1:2:1 isotopic triplet (

,

,

).

2.3 Calculated Values Table

Parameter	Freebase ()	Hydrobromide Salt ()
Monoisotopic Mass ()	273.0364 Da	352.9626 Da
Average Molecular Weight	274.15 g/mol	355.07 g/mol
Exact Mass ()	275.0344 Da	356.9585 Da

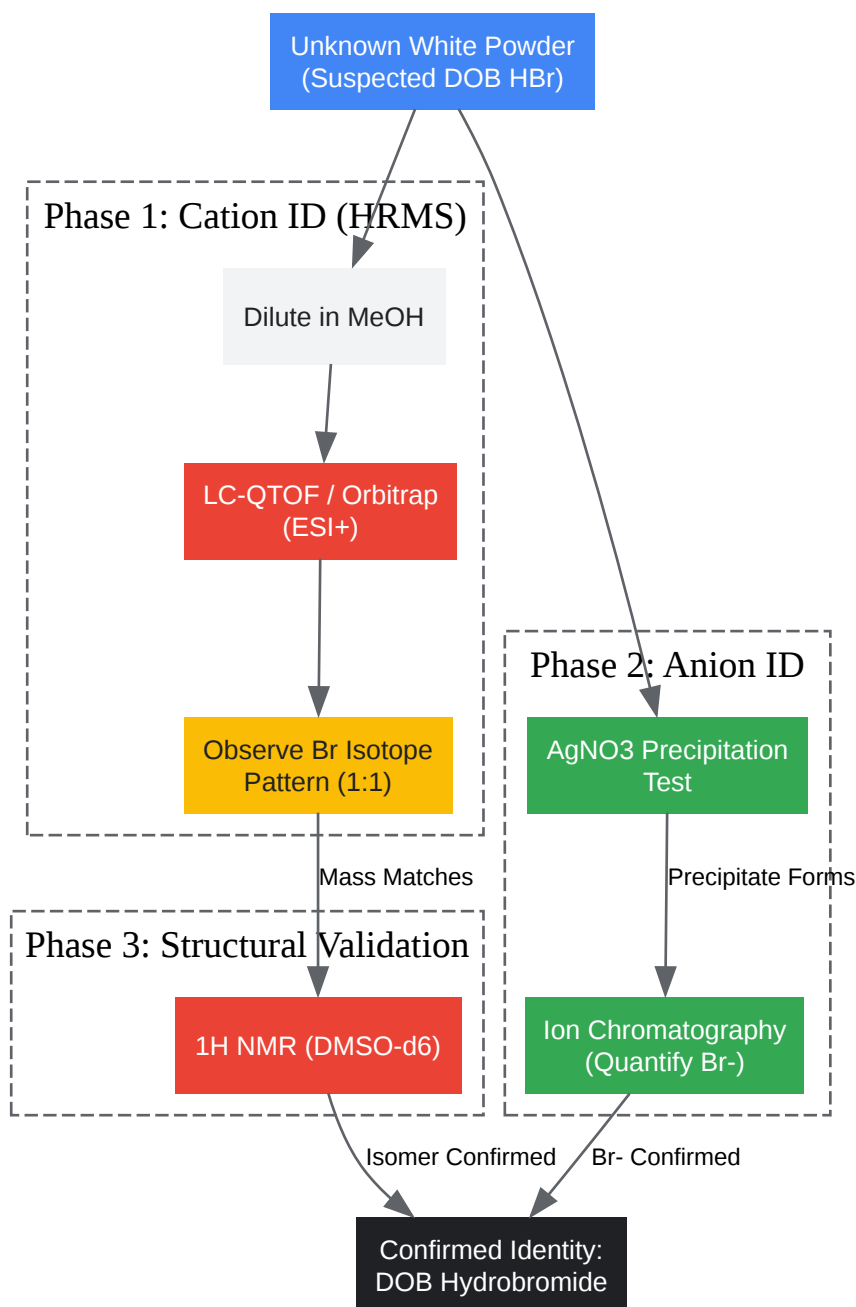


Critical Note: In standard LC-MS (ESI+), the salt dissociates. You will detect the cation (Freebase + H

), not the neutral salt. The "Determination" of the salt form requires confirming the anion separately.

Experimental Protocol: Step-by-Step Determination

This workflow validates the structure, the specific halogen substitution, and the counter-ion identity.



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Figure 1: Analytical workflow for the complete characterization of Brolamfetamine HBr.

Phase 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Determine the exact mass of the parent cation and verify the presence of the aromatic bromine.

- Preparation: Dissolve 1 mg of sample in 1 mL methanol (LC-MS grade).
- Instrument: Q-TOF or Orbitrap (ESI Positive Mode).
- Target Observation:
 - Look for the protonated molecule
.
 - Monoisotopic Peak:
274.0443 (Calculated for
)
)
 - Isotope Pattern: You must see a doublet at
274.04 and 276.04 with nearly equal intensity (100% : 97%). This confirms the presence of one bromine on the organic skeleton.

Phase 2: Counter-Ion Determination (The "HBr" Confirmation)

Objective: Distinguish between DOB HCl (MW 310.6) and DOB HBr (MW 355.07).[3]

- Qualitative (Silver Nitrate Test):
 - Dissolve ~5 mg sample in deionized water.
 - Add 2 drops of
.
 - Result: A pale yellow precipitate (AgBr) indicates Bromide. (Note: Chloride gives a pure white precipitate, AgCl).
- Quantitative (Gravimetric or IC):
 - Ion Chromatography (IC): Run against standard Br- and Cl- curves.[2]

- Stoichiometry Check: If the substance is pure DOB HBr, the Bromide anion should account for 22.5% of the total mass ().

Phase 3: Structural Validation (NMR)

Objective: Confirm the 2,5-dimethoxy substitution pattern (differentiating it from 2,4 or 3,4 isomers).

- Solvent: DMSO-

(preferred to prevent exchange of amine protons).

- Key Signals (

NMR, 400 MHz):

- Aromatic Protons: Two singlets at

ppm and

ppm. Crucial: The lack of splitting (singlets) confirms the protons are para to each other (positions 3 and 6), validating the 2,5-substitution.

- Methoxy Groups: Two singlets at

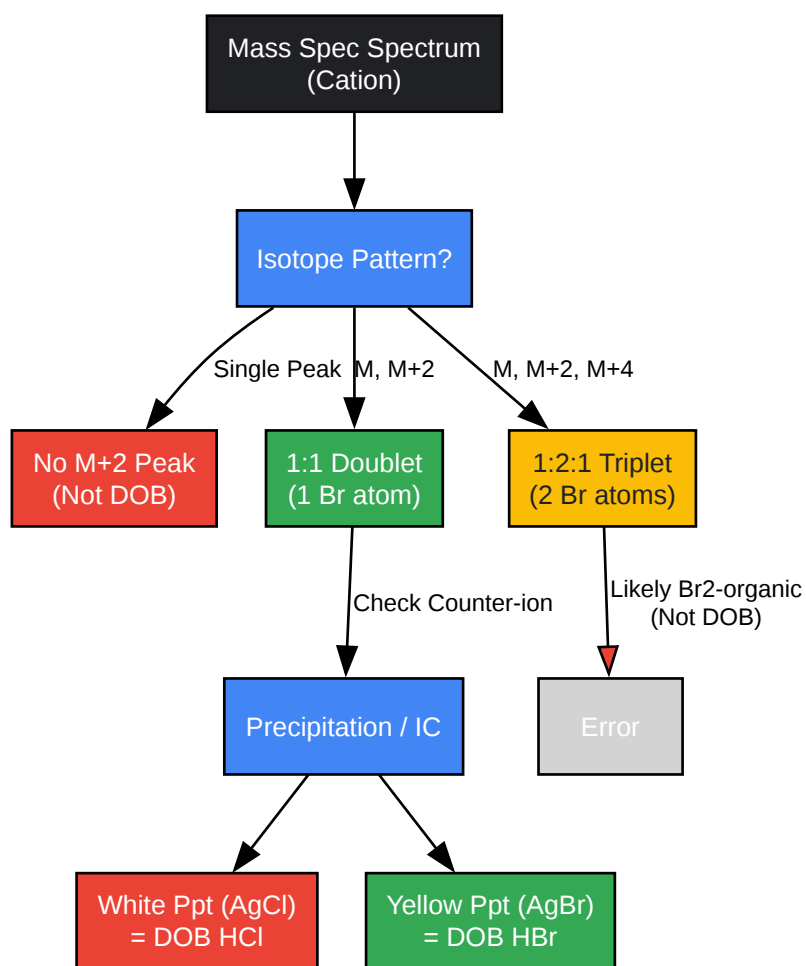
ppm (6H total).

- Amine: Broad singlet (exchangeable) at

ppm (ammonium form in salt).

Data Interpretation & Logic

To finalize the "Determination," we fuse the data streams. The logic must follow this isotopic branching path:



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Figure 2: Decision tree for confirming halogenation and salt form based on spectral data.

Conclusion

The precise molecular weight of Brolamfetamine HBr is 355.07 g/mol .[4]

For research and forensic applications, reporting the "Formula Weight" (FW) of 355.07 is standard. However, for high-resolution mass spectrometry screening, the target ion is

with a monoisotopic mass of 274.0443.[2]

Any certificate of analysis (CoA) for this compound must include:

- HRMS: To confirm the C₁₁H₁₆BrNO₂ skeleton.

- Elemental Analysis (CHN) or IC: To confirm the HBr stoichiometry (1:1).
- NMR: To confirm the 2,5-regioisomer.

References

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